

Pd(OH)₂ molecular weight and formula.

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An In-depth Technical Guide to Palladium(II) Hydroxide

Palladium(II) hydroxide, with the chemical formula Pd(OH)₂, is a key inorganic compound widely utilized in chemical synthesis and materials science.[1] It is perhaps best known in its form as Pearlman's catalyst, where it is supported on carbon (20% Pd(OH)₂ on carbon), often containing adsorbed water.[2][3][4] This guide provides a comprehensive overview of its chemical formula, molecular weight, properties, synthesis, and critical applications for researchers, scientists, and professionals in drug development.

Core Properties and Data

Palladium(II) hydroxide is a crucial precursor for generating highly active palladium(0) nanoparticles in situ, which are essential for various catalytic transformations.[1] Its physical and chemical properties are summarized below.

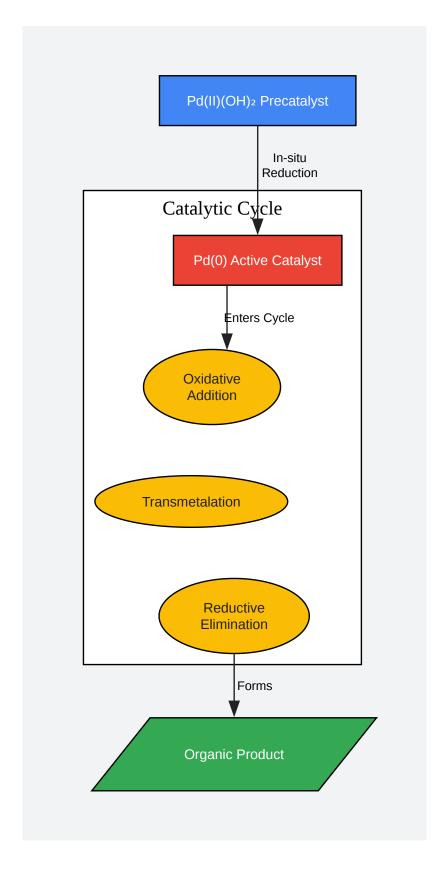


Property	Data	Citations
Chemical Formula	H ₂ O ₂ Pd or Pd(OH) ₂	[2][5][6][7]
Molecular Weight	140.43 g/mol	[2][5][8]
CAS Number	12135-22-7	[2][5][6]
Appearance	Brown or black powder	[2][5][7]
Synonyms	Palladium dihydroxide, Pearlman's Catalyst	[2][3][5][6]
Water Solubility	Insoluble	[6][7]
Density	3.44 g/cm³ (at 20°C)	[7]
Storage	Room temperature, under inert atmosphere	[5][7]

Catalytic Role and Mechanism

Palladium(II) hydroxide serves primarily as a precatalyst. In a typical catalytic cycle, the Pd(II) species is reduced to the active Pd(0) catalyst, which then facilitates the desired chemical transformation, such as cross-coupling reactions or hydrogenations. The diagram below illustrates this fundamental relationship.





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Activation of Pd(II) Precatalyst to Pd(0) for Catalysis.



Key Applications in Research and Development

Pd(OH)₂ is a versatile catalyst precursor with numerous applications:

- Hydrogenation and Hydrogenolysis: It is highly effective for hydrogenation reactions, including the reduction of alkenes, alkynes, and nitro groups.[1] It is particularly valued as a non-pyrophoric catalyst for the hydrogenolysis (cleavage) of benzyl-nitrogen and benzyl-oxygen bonds, a critical step in deprotection strategies for peptide and glycopeptide synthesis.[2][7]
- Cross-Coupling Reactions: As a precursor to Pd(0), it is used in foundational carbon-carbon bond-forming reactions like the Suzuki-Miyaura coupling.[9]
- Electrochemistry: The high conductivity and stability of palladium hydroxide make it suitable for developing electrodes for fuel cells and sensors, where it enhances performance and efficiency.[5]
- Nanotechnology: It is employed to create palladium nanoparticles for applications in drug delivery systems and as imaging agents.[5]

Experimental Protocol: Synthesis of Palladium(II) Hydroxide

A common and direct method for synthesizing Pd(OH)₂ is through precipitation from a soluble palladium(II) salt using a hydroxide source.[1][10] The following protocol details this approach.

Objective: To synthesize palladium(II) hydroxide via precipitation.

Materials:

- Palladium(II) chloride (PdCl₂)
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution, 1.0 M
- Deionized water





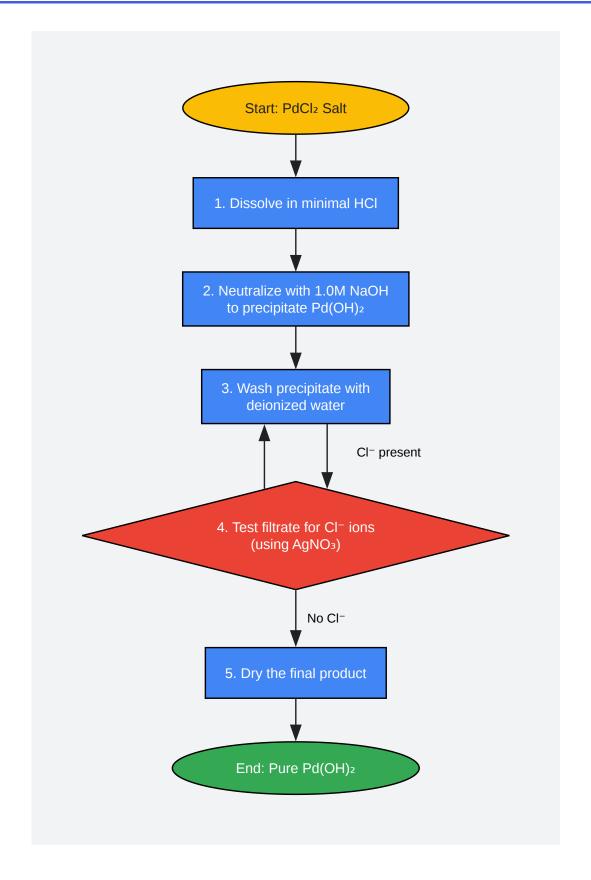


Procedure:

- Dissolution: Dissolve the palladium(II) chloride salt in a minimal amount of concentrated hydrochloric acid to form a solution of tetrachloropalladate(II) (H₂PdCl₄).
- Neutralization & Precipitation: Slowly add the 1.0 M sodium hydroxide solution to the
 palladium chloride solution under constant stirring. Continue addition until the solution is
 neutralized, which will result in the formation of a dark brown or black precipitate of
 palladium(II) hydroxide.[10]
- Washing: Filter the precipitate from the solution. Wash the collected solid repeatedly with deionized water.
- Purity Check: Continue washing until a test of the filtrate with silver nitrate (AgNO₃) shows no formation of a white precipitate (AgCl), confirming the absence of chloride ions.[10]
- Drying: Dry the purified palladium(II) hydroxide precipitate under vacuum or in a desiccator.

The workflow for this synthesis is visualized in the diagram below.





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